

Biosynthetic and Structural Classification of 1-(hexyloxy)-5-methylhexane: A Fatty Acid Derivative

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Compound of Interest

Compound Name: Hexane, 1-(hexyloxy)-5-methyl-

CAS No.: 74421-19-5

Cat. No.: B15438259

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Executive Summary

In the fields of natural product chemistry and synthetic flavor profiling, determining the biosynthetic origin of unsymmetrical dialkyl ethers is critical for toxicological and pharmacological assessments. 1-(hexyloxy)-5-methylhexane (CAS: 74421-19-5), a volatile organic compound recently identified in vaping emissions[1], is often mischaracterized due to its branched structure.

This whitepaper provides an in-depth mechanistic analysis to definitively classify 1-(hexyloxy)-5-methylhexane. Based on structural deconstruction and precursor biosynthesis, this compound is unequivocally a fatty acid derivative, not a terpene. Its formation relies on the convergence of two distinct lipid metabolism pathways: the lipoxygenase (LOX) pathway and branched-chain amino acid (BCAA) catabolism.

Chemoinformatic Profiling & Structural Deconstruction

To understand the origin of 1-(hexyloxy)-5-methylhexane, we must first deconstruct its ether linkage. The molecule (C₁₃H₂₈O) is formed by the condensation of two distinct aliphatic alcohols:

- 1-Hexanol (C₆): A straight-chain primary alcohol.
- 5-Methyl-1-hexanol (C₇): An iso-branched primary alcohol.

Table 1: Physicochemical & Structural Properties

Property	Value	Implication for Biosynthesis
Chemical Formula	C ₁₃ H ₂₈ O	Odd-chain carbon number (C ₁₃) is atypical for primary terpenes.
Molecular Weight	200.36 g/mol	Volatile nature; suitable for GC-MS analysis[2].
LogP (Predicted)	5.58	Highly lipophilic; partitions into lipid membranes[3].
SMILES	<chem>CCCCCOC(C)CCCC</chem>	Highlights the straight C ₆ chain and the terminal iso-branch on the C ₇ chain[3].

The Biosynthetic Paradigm: Refuting the Terpene Hypothesis

Terpenes are synthesized via the Mevalonate (MVA) or MEP pathways, relying on the condensation of the C₅ building block isopentenyl pyrophosphate (IPP). A C₁₃ ether containing a straight C₆ chain and an iso-branched C₇ chain cannot be constructed from standard head-to-tail IPP condensations. While irregular or degraded terpenes exist, the specific terminal iso-branching (the 5-methylhexyl group) is the exact biochemical signature of leucine-derived iso-fatty acids, rendering the terpene hypothesis biochemically unviable.

Mechanistic Biosynthesis: The Fatty Acid Route

The biosynthesis of 1-(hexyloxy)-5-methylhexane is a convergent process relying on fatty acid metabolism[4].

Sub-Pathway A: The Lipoxygenase (LOX) Route (The Hexyl Moiety)

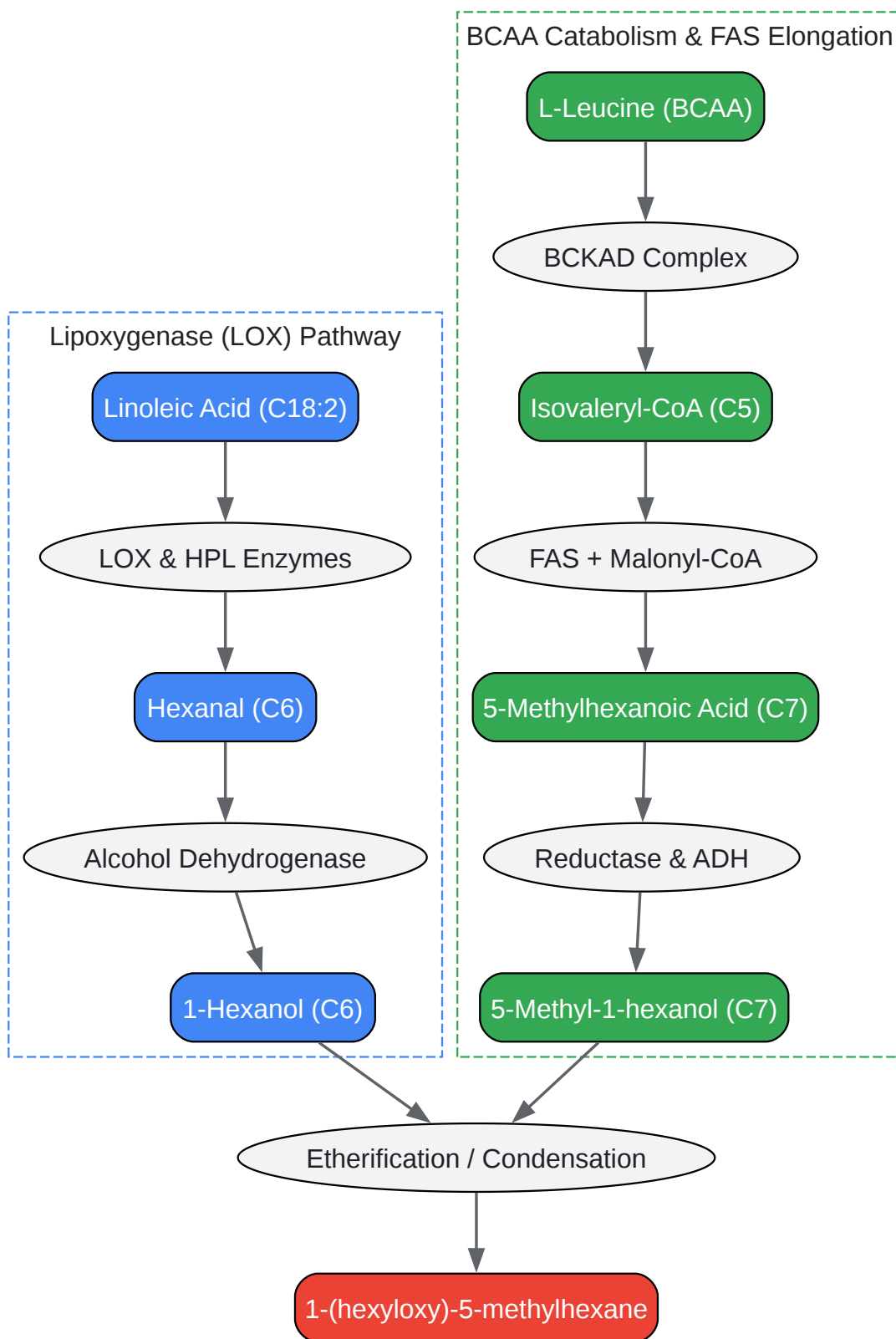
The straight-chain 1-hexanol precursor is a classic "green leaf volatile" derived from polyunsaturated fatty acids. Linoleic or α -linolenic acid is oxygenated by Lipoxygenase (LOX) and subsequently cleaved by Hydroperoxide Lyase (HPL) to yield hexanal. Hexanal is then reduced by Alcohol Dehydrogenase (ADH) to form 1-hexanol[5][6].

Sub-Pathway B: BCAA Catabolism (The 5-Methylhexyl Moiety)

The iso-branched 5-methyl-1-hexanol precursor is derived from L-leucine[7].

- **Deamination & Decarboxylation:** L-leucine is transaminated and oxidatively decarboxylated by the Branched-Chain α -Ketoacid Dehydrogenase (BCKAD) complex to form isovaleryl-CoA (a C5 primer)[8][9].
- **Elongation:** Fatty Acid Synthase (FAS) utilizes isovaleryl-CoA as a starter unit, elongating it via the addition of malonyl-CoA to yield the C7 iso-branched fatty acid, 5-methylhexanoic acid[7][10].
- **Reduction:** This acid is reduced to 5-methyl-1-hexanol[11].

The final step is the etherification (dehydration/condensation) of 1-hexanol and 5-methyl-1-hexanol.



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Caption: Convergent biosynthesis of 1-(hexyloxy)-5-methylhexane from LOX and BCAA pathways.

Experimental Methodologies for Origin Validation

To empirically validate the fatty acid/BCAA origin of this compound, researchers must utilize stable isotope tracing and synthesize pure analytical standards for comparative chromatography.

Protocol 1: Stable Isotope Tracing via GC-MS

This self-validating protocol proves the BCAA origin of the iso-branch. By feeding cells [13C6]-L-Leucine, the BCKAD complex will cleave one carbon (as CO₂), leaving a 5-carbon [13C5]-isovaleryl-CoA primer. After FAS elongation with unlabeled malonyl-CoA, the resulting 5-methylhexyl fragment will exhibit a precise +5 Da mass shift.

- **Cell Culture:** Culture the target biological matrix (e.g., plant suspension cells or yeast) in minimal media supplemented with 5 mM [13C6]-L-Leucine.
- **Lipid Extraction:** Harvest cells at exponential phase. Perform a modified Folch extraction using Chloroform:Methanol (2:1 v/v).
- **GC-MS Analysis:** Inject the organic phase into a GC-MS equipped with an HP-5MS column.
- **Mass Spectra Evaluation:** Monitor the diagnostic fragment for the 5-methylhexyl cation. The unlabeled fragment appears at m/z 99. The labeled fragment will shift to m/z 104, confirming intact incorporation of the leucine skeleton.



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Caption: GC-MS isotope tracing workflow for validating the BCAA origin of the 5-methylhexyl moiety.

Protocol 2: Chemical Synthesis of Analytical Standards (Williamson Etherification)

To quantify 1-(hexyloxy)-5-methylhexane in complex matrices, a pure standard must be synthesized via a Williamson ether synthesis.

- **Alkoxide Formation:** In a flame-dried flask under N₂, dissolve 10 mmol of 5-methyl-1-hexanol[11] in 20 mL of anhydrous THF. Cool to 0°C. Slowly add 12 mmol of Sodium Hydride (NaH, 60% dispersion in mineral oil). Stir for 30 minutes until H₂ evolution ceases.
- **Alkylation:** Dropwise, add 11 mmol of 1-bromohexane.
- **Reflux:** Attach a reflux condenser and heat the mixture to 70°C for 12 hours.
- **Quenching & Extraction:** Cool to room temperature. Carefully quench with 10 mL of distilled water. Extract the aqueous layer 3x with 15 mL diethyl ether.
- **Purification:** Wash the combined organic layers with brine, dry over anhydrous MgSO₄, and concentrate under reduced pressure. Purify the crude ether via silica gel flash chromatography (Eluent: 98:2 Hexane:Ethyl Acetate).

Table 2: Diagnostic GC-MS Fragments for Validation

Fragment Origin	Unlabeled m/z	[13C6]-Leucine Labeled m/z	Causality / Rationale
Hexyl Cation	85	85	Derived from LOX pathway (unlabeled).
5-Methylhexyl Cation	99	104	+5 Da shift proves the C5 primer originated from the leucine skeleton.
Molecular Ion [M] ⁺	200	205	Confirms the intact ether molecule.

Conclusion

1-(hexyloxy)-5-methylhexane is a fatty acid derivative. Its structure is an amalgamation of straight-chain fatty acid metabolism (LOX pathway) and branched-chain amino acid catabolism (isovaleryl-CoA elongation). Understanding these distinct biosynthetic origins is vital for researchers tracking lipid biomarkers, analyzing vaping emission toxicologies, or engineering microbial strains for advanced biofuel and fragrance production.

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